

# Essential Safety and Operational Guide for Handling CHR-6494 TFA

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## Compound of Interest

Compound Name: **CHR-6494 TFA**

Cat. No.: **B2522834**

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **CHR-6494 TFA** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this potent research chemical.

## Hazard Identification and Safety Summary

**CHR-6494 TFA** is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. Due to its potency as a haspin kinase inhibitor, caution should be exercised to avoid direct contact, inhalation, and ingestion[1][2]. The trifluoroacetic acid (TFA) salt form may also present hazards associated with acids.

### Key Hazards:

- Acute Oral Toxicity (Category 4)[1]
- Acute and Chronic Aquatic Toxicity (Category 1)[1]
- Potential for skin and eye irritation upon contact.
- Inhalation of dust or aerosols may be harmful[1].

## Personal Protective Equipment (PPE)

A comprehensive assessment of potential hazards should be conducted to determine the appropriate PPE for the specific tasks being performed[3]. The following table summarizes the recommended PPE for handling **CHR-6494 TFA**.

Body Protection	Eye and Face Protection	Hand Protection	Respiratory Protection
Lab coat (buttoned)[4]	ANSI Z87.1 compliant safety glasses with side shields[3]	Disposable nitrile gloves (double-gloving recommended)[3]	Use in a certified chemical fume hood is required[5][6].
Impervious clothing for larger quantities[1]	Chemical splash goggles for handling solutions[5]	For high-volume applications, heavy-duty gloves (e.g., butyl rubber, Viton) should be considered[6].	If work outside a fume hood is unavoidable, a respiratory protection analysis should be performed by EHS to determine the appropriate respirator[4][6].
Closed-toe shoes[3]	A face shield should be worn over safety glasses or goggles when there is a significant splash hazard[3].	Gloves should be inspected before use and changed immediately upon contamination[4].	

## Operational Procedures: Step-by-Step Handling

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents[1].
- **Temperature:** For long-term storage of the powder, a temperature of -20°C is recommended. Solutions in solvents should be stored at -80°C[1][7].

- Engineering Controls: All weighing and solution preparation activities must be conducted in a certified chemical fume hood to avoid inhalation of the powder and contact with skin[5][6].
- Procedure:
  - Allow the vial to equilibrate to room temperature for at least one hour before opening[8].
  - Carefully weigh the desired amount of **CHR-6494 TFA** powder.
  - Slowly add the desired solvent (e.g., DMSO) to the powder to the target concentration. **CHR-6494 TFA** is soluble in DMSO up to 100 mM.
  - If necessary, use an ultrasonic bath to aid dissolution[9].
  - Clearly label the stock solution with the compound name, concentration, date, and your initials.
- Work Area: Designate a specific area for handling **CHR-6494 TFA**.
- Spill Containment: Work on a chemically resistant tray or absorbent pad to contain any potential spills.
- Hand Hygiene: Wash hands thoroughly after handling the compound, even if gloves were worn[1][6].
- Avoid Contamination: Do not eat, drink, or smoke in the laboratory where this compound is handled[1].

## Disposal Plan

- Waste Segregation: All waste contaminated with **CHR-6494 TFA**, including empty vials, pipette tips, gloves, and absorbent materials, must be collected in a designated, labeled hazardous waste container.
- Waste Disposal: Dispose of the chemical waste through your institution's environmental health and safety (EHS) office[1]. Do not dispose of **CHR-6494 TFA** down the drain, as it is very toxic to aquatic life[1].

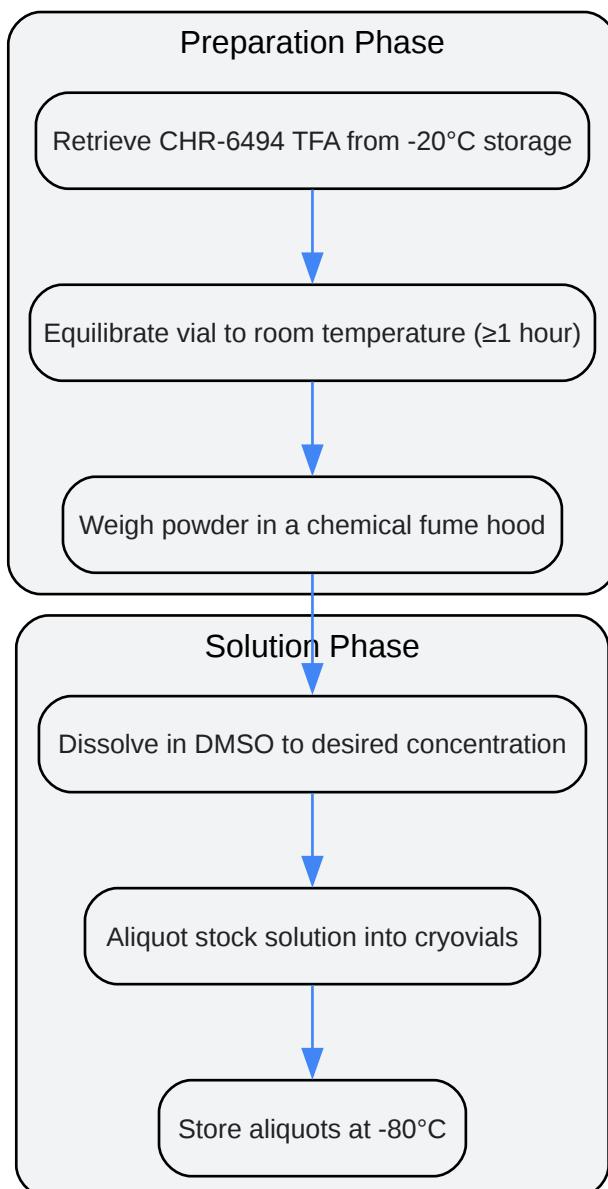
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol[\[1\]](#).

## Quantitative Data Summary

Property	Value	Source
Molecular Weight	406.36 g/mol	<a href="#">[1]</a>
CAS Number	1458630-17-5	<a href="#">[1]</a>
Purity	≥98% (HPLC)	
Solubility	Soluble to 100 mM in DMSO	
Storage (Powder)	-20°C	<a href="#">[1]</a> <a href="#">[7]</a>
Storage (in Solvent)	-80°C	<a href="#">[1]</a> <a href="#">[9]</a>

## Experimental Workflow and Diagrams

The following diagram illustrates the standard workflow for preparing a stock solution of **CHR-6494 TFA**.



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Caption: Workflow for Preparing **CHR-6494 TFA** Stock Solution.

This workflow outlines the key steps from retrieving the compound from storage to preparing and storing stock solutions for experimental use. Adherence to these steps is crucial for both safety and experimental consistency.

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